

# 4-(Bromomethyl)-2-fluorobenzonitrile safety data sheet (SDS) information

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## Compound of Interest

Compound Name: 4-(Bromomethyl)-2-fluorobenzonitrile

Cat. No.: B1272964

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An In-depth Technical Guide to the Safety Profile of **4-(Bromomethyl)-2-fluorobenzonitrile**

For researchers, scientists, and professionals in drug development, a thorough understanding of the safety and handling of chemical reagents is paramount. This guide provides a comprehensive overview of the safety data sheet (SDS) information for **4-(Bromomethyl)-2-fluorobenzonitrile** (CAS No: 222978-03-2), a versatile building block in organic synthesis.

## Chemical Identification

Identifier	Value
Chemical Name	4-(Bromomethyl)-2-fluorobenzonitrile
Synonyms	4-Cyano-3-fluorobenzyl bromide, alpha-Bromo-2-fluoro-p-tolunitrile[1]
CAS Number	222978-03-2[2]
Molecular Formula	C <sub>8</sub> H <sub>5</sub> BrFN[1][2]
Molecular Weight	214.03 g/mol [1]

## Physical and Chemical Properties

The following table summarizes the key physical and chemical properties of **4-(Bromomethyl)-2-fluorobenzonitrile**.

Property	Value	Source
Appearance	Solid, Off-White	[1][3]
Melting Point	44-45 °C	[1][2]
Boiling Point	275.6 ± 30.0 °C at 760 mmHg	[1][2]
Density	1.6 ± 0.1 g/cm <sup>3</sup>	[2]
Flash Point	120.5 ± 24.6 °C	[2]
Solubility	Slightly soluble in Methanol	[1]
Vapor Pressure	0.0 ± 0.6 mmHg at 25°C	[2]

## Hazard Identification and Classification

**4-(Bromomethyl)-2-fluorobenzonitrile** is classified as a hazardous chemical.[2] It is harmful if swallowed, in contact with skin, or inhaled.[2] It is also noted to be corrosive and a lachrymatory agent.[1]

There are some discrepancies in the GHS classification across different suppliers. The table below presents the available information.

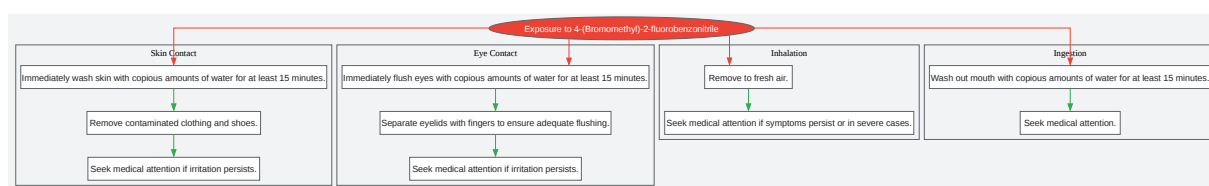
Hazard Class	Hazard Statement	Source
Acute Toxicity, Oral (Category 4)	H302: Harmful if swallowed	
Acute Toxicity, Dermal (Category 4)	H312: Harmful in contact with skin	
Acute Toxicity, Inhalation (Category 4)	H332: Harmful if inhaled	
Skin Corrosion/Irritation	H314: Causes severe skin burns and eye damage	[1]
Respiratory Sensitization	H334: May cause allergy or asthma symptoms or breathing difficulties if inhaled	[1]

Signal Word: DANGER<sup>[1]</sup> / WARNING

Hazard Pictograms: GHS05 (Corrosion), GHS07 (Exclamation Mark), GHS08 (Health Hazard)  
<sup>[1]</sup>

## First-Aid Measures

Immediate medical attention is required in case of exposure. The following diagram outlines the recommended first-aid procedures.



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Caption: First-aid procedures for exposure.

## Fire-Fighting Measures

In case of fire, use dry powder or carbon dioxide extinguishers.<sup>[2]</sup> Firefighters should wear protective clothing and a self-contained breathing apparatus (SCBA).<sup>[2]</sup>

## Handling and Storage

Proper handling and storage are crucial to minimize risk.

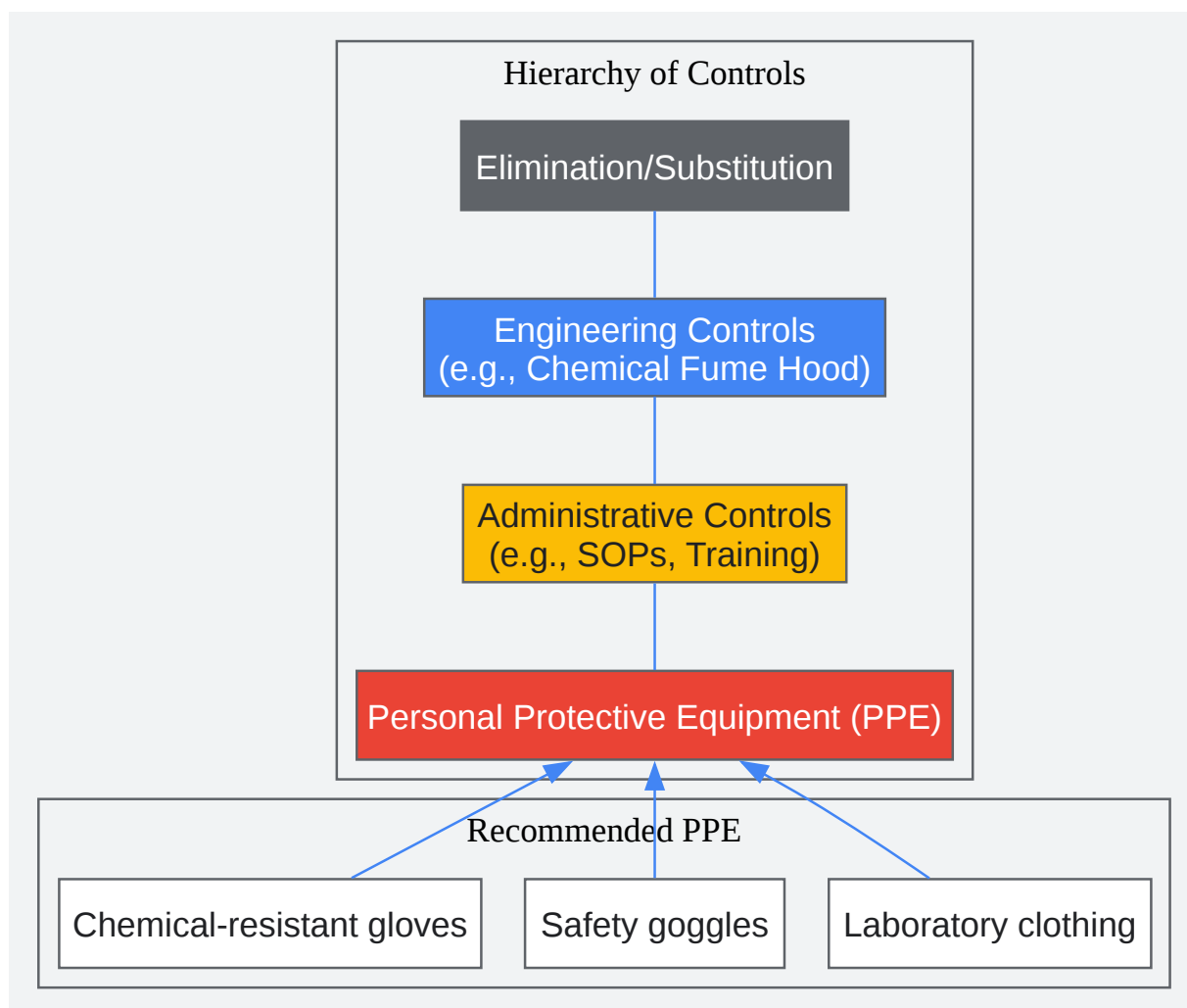
#### Handling:

- This product should only be handled by, or under the close supervision of, individuals qualified in handling potentially hazardous chemicals.[\[2\]](#)
- Use in a chemical fume hood is required.[\[2\]](#)
- Wear appropriate personal protective equipment (PPE), including laboratory clothing, chemical-resistant gloves, and safety goggles.[\[2\]](#)
- Wash hands thoroughly after handling.[\[2\]](#)

#### Storage:

- Store in a cool, well-ventilated area.[\[4\]](#)
- Keep containers tightly closed.[\[2\]](#)[\[4\]](#)
- Store refrigerated at 2-8°C.[\[1\]](#)[\[2\]](#)
- Store under an inert gas (nitrogen or argon).[\[1\]](#)

The following diagram illustrates the hierarchy of controls for safe handling.



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Caption: Hierarchy of controls for safe handling.

## Stability and Reactivity

- Chemical Stability: Stable under normal conditions.[5]
- Conditions to Avoid: Heat, flames, and sparks.[2]
- Incompatible Materials: Strong oxidizing agents.[2]
- Hazardous Decomposition Products: In case of combustion, may produce carbon monoxide, nitrogen oxides, hydrogen fluoride, and hydrogen bromide.[2]

## Toxicological and Ecological Information

No specific toxicological or ecological data was available in the consulted resources.[\[2\]](#)

## Experimental Protocol: Synthesis

A method for the synthesis of **4-(Bromomethyl)-2-fluorobenzonitrile** has been described.[\[1\]](#)

Materials:

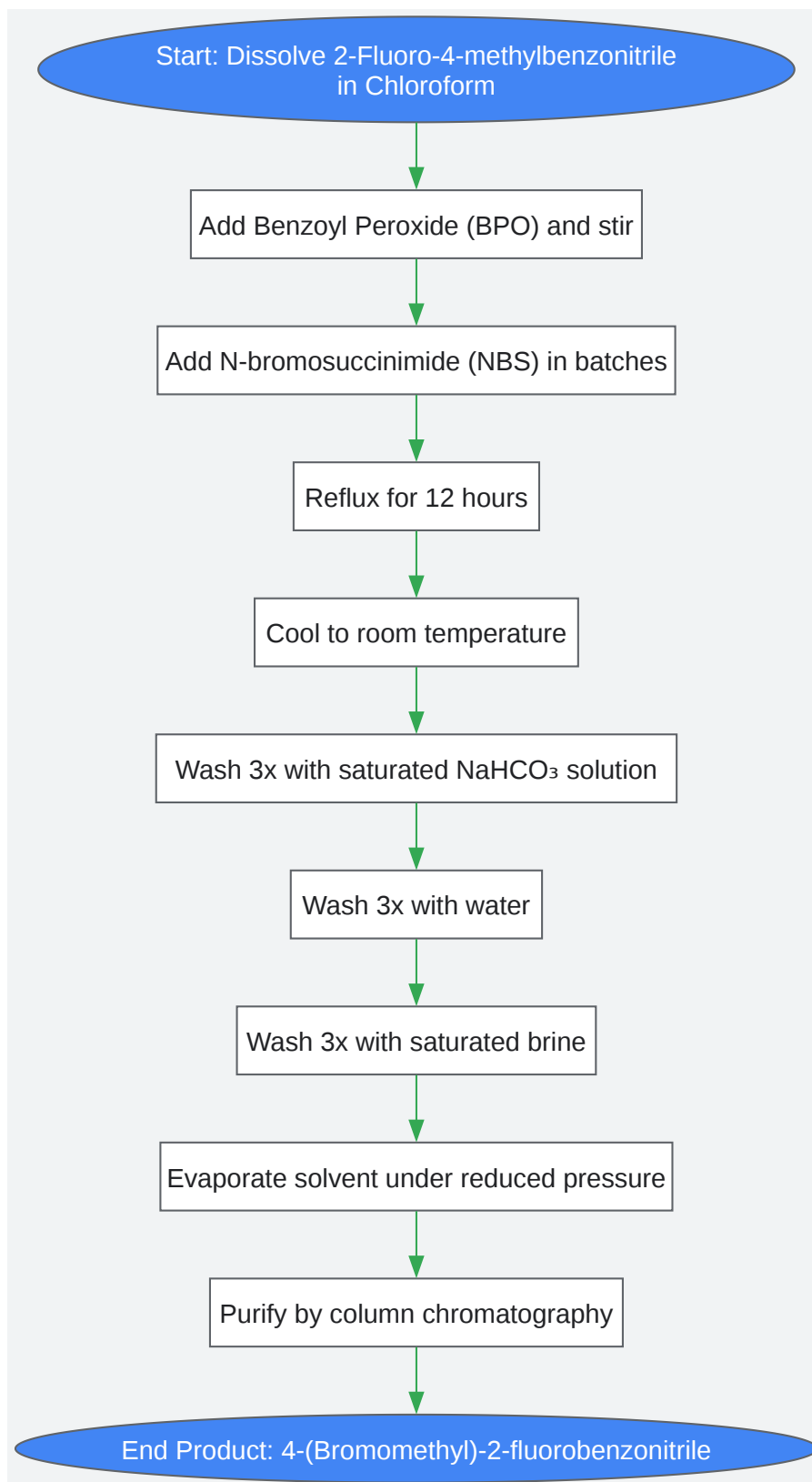
- 2-Fluoro-4-methylbenzonitrile
- Chloroform
- Benzoyl peroxide (BPO)
- N-bromosuccinimide (NBS)
- Saturated aqueous sodium bicarbonate solution
- Water
- Saturated brine

Procedure:

- Dissolve 2-Fluoro-4-methylbenzonitrile (10 g, 74.07 mmol) in 200 mL of chloroform.
- Add benzoyl peroxide (1 g) and stir until completely dissolved.
- Add N-bromosuccinimide (19.77 g, 11.11 mmol) in batches.
- Reflux the reaction mixture for 12 hours.
- After the reaction is complete, cool the mixture to room temperature.
- Wash the solution three times with saturated aqueous sodium bicarbonate solution.
- Wash the solution three times with water.

- Wash the solution three times with saturated brine.
- Remove the solvent by evaporation under reduced pressure.
- Purify the product by column chromatography to yield 4-cyano-3-fluorobenzyl bromide (14.00 g, 88.79% yield) as a light yellow liquid.

The following diagram provides a workflow for this synthesis.



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Caption: Synthesis workflow diagram.



## Disposal Considerations

Disposal of this chemical should be arranged as special waste by a licensed disposal company, in consultation with local waste disposal authorities, and in accordance with national and regional regulations.[2]

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## References

- 1. 4-(BROMOMETHYL)-2-FLUOROBENZONITRILE | 222978-03-2 [chemicalbook.com]
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